Technical Monograph: 3-Acetyl-2,4-dimethylfuran

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Compound of Interest	
Compound Name:	*3-Acetyl-2,4-dimethylfuran*
CAS No.:	*32933-07-6*
Cat. No.:	*B1605151*

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CAS Registry Number: 32933-07-6 Formula: C

H

O

Molecular Weight: 138.16 g/mol [1][2]

Executive Summary

3-Acetyl-2,4-dimethylfuran is a trisubstituted furan derivative characterized by an acetyl group at the C3 position and methyl groups at C2 and C4. Unlike its regioisomer (the 2,5-dimethyl analogue known for sweet/nutty notes), the 2,4-isomer is primarily utilized as a synthetic intermediate and a marker for oxidative stability in essential oils (e.g., Lavandula stoechas). Its synthesis requires precise control of regioselectivity to avoid contamination with the thermodynamically favored 2,5-isomer.

Physicochemical Profile

The following data establishes the baseline for identification and purity assessment.

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Property	Value	Condition/Note
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation
Boiling Point	82–85 °C	@ 11 Torr (1.47 kPa)
Density	1.066 g/mL	@ 25 °C
Refractive Index	1.485 - 1.490	Estimated
Solubility	Ethanol, Ether, CHCl	Immiscible in water
Flash Point	~75–80 °C	Closed Cup (Estimated)

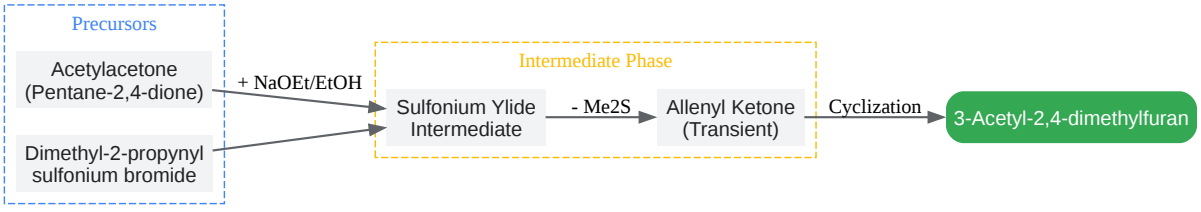
Synthetic Pathways & Protocols

The Sulfonium Ylide Rearrangement (Primary Route)

The most authoritative synthesis, validated by Organic Syntheses, utilizes a sulfonium ylide rearrangement. This method is superior to direct Feist-Benary condensation for the 2,4-isomer because it enforces the correct substitution pattern through the mechanism of the [2,3]-sigmatropic rearrangement or direct displacement.

Mechanism of Action

The reaction proceeds via the formation of a dimethylsulfonium ylide from propargyl bromide and dimethyl sulfide, which then condenses with the enolate of acetylacetone.



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Figure 1: Mechanistic pathway for the synthesis of **3-Acetyl-2,4-dimethylfuran** via sulfonium salts.

Experimental Protocol

Reagents: Acetylacetone (1.0 eq), Dimethyl-2-propynylsulfonium bromide (1.0 eq), Sodium ethoxide (1.0 eq), Absolute Ethanol.[2]

- Preparation of Sulfonium Salt: React propargyl bromide with dimethyl sulfide in acetonitrile at 0°C. Filter the hygroscopic salt and dry under vacuum.
- Enolate Formation: In a dry 3-neck flask under N

  , dissolve sodium metal in absolute ethanol to generate NaOEt. Add acetylacetone dropwise at room temperature. Stir for 15 minutes.
- Coupling: Cool the solution to 0–5°C. Add the dimethyl-2-propynylsulfonium bromide solution (in ethanol) dropwise over 30 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours. The reaction is driven by the precipitation of NaBr and the evolution of dimethyl sulfide (stench).
- Workup: Concentrate the ethanol in vacuo. Dilute the residue with water and extract 3x with diethyl ether.
- Purification: Wash combined organics with brine, dry over MgSO

  . Distill under reduced pressure (11 Torr) to collect the fraction boiling at 82–85°C.

Yield: Typical isolated yields range from 55% to 65%.

Chemical Reactivity & Stability

The **3-acetyl-2,4-dimethylfuran** scaffold presents a unique reactivity profile due to the interplay between the electron-rich furan ring and the electron-withdrawing acetyl group.

Electrophilic Aromatic Substitution (EAS)

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The furan ring is activated by the methyl groups at C2 and C4. However, the C3-acetyl group deactivates the ring slightly.

- C5 Position (Open): This is the most reactive site. Electrophiles (E

) will exclusively attack here.

  - Formylation: Vilsmeier-Haack reaction (POCl

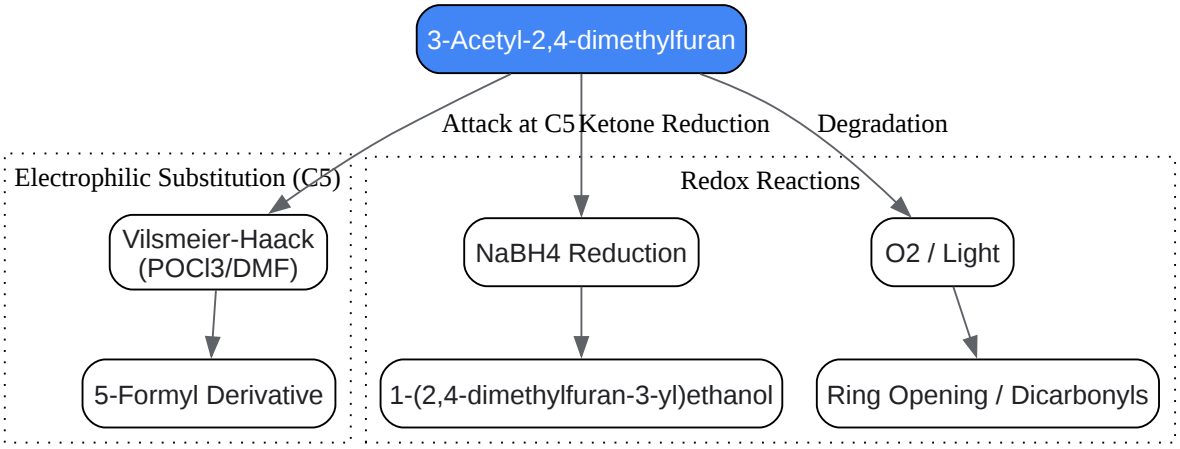
    /DMF) yields 3-acetyl-2,4-dimethyl-5-furaldehyde.

  - Halogenation:[3] Reaction with NBS leads to 5-bromo-**3-acetyl-2,4-dimethylfuran**.

Oxidation and Stability

Unlike the 2,5-isomer, the 2,4-isomer has been identified as an oxidation marker in aged lavender oils.

- Auto-oxidation: Prolonged exposure to air converts the furan ring into dicarbonyl species (ring-opening) or hydroperoxides at the C5 position.
- Storage: Must be stored under inert gas (Argon/Nitrogen) at <4°C to prevent degradation into brown tars.



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Figure 2: Major reactivity pathways for **3-Acetyl-2,4-dimethylfuran**.

Biological Relevance & Applications

Natural Occurrence

While less common than the 2,5-isomer, **3-acetyl-2,4-dimethylfuran** is a natural constituent of:

- Lavender Oil (Lavandula stoechas): Its concentration increases over time, serving as a chemical marker for aging or improper storage.
- Maillard Reaction Products: Trace amounts are formed during the thermal processing of glucose and amino acids, contributing to "burnt" or "earthy" off-notes rather than the sweet caramel notes of the 2,5-isomer.

Differentiation for Researchers

Researchers must distinguish this compound from 3-acetyl-2,5-dimethylfuran (FEMA 3391).

- 2,5-isomer: Sweet, nutty, caramel-like. Used in food.[4][5]
- 2,4-isomer: Earthy, musty, chemical. Used primarily as a synthetic intermediate.

Safety and Handling

GHS Classification:

- H226: Flammable liquid and vapor.
- H315/H319: Causes skin and serious eye irritation.

Handling Protocol:

- Ventilation: Always handle in a fume hood. The compound has a potent odor.[5]
- PPE: Nitrile gloves and chemical splash goggles are mandatory.
- Spill Control: Absorb with vermiculite; do not use sawdust due to flammability risk.

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- Waste: Dispose of as organic solvent waste (non-halogenated).

References

- Organic Syntheses (Synthesis Protocol): Batty, J. W.; Howes, P. D.; Stirling, C. J. M. "**3-Acetyl-2,4-Dimethylfuran**". Org.[2][4][6][7] Synth.1973, 53, 1.
- Physicochemical Data: ChemicalBook CAS Database, Entry 32933-07-6.[1][8]
- Natural Occurrence (Lavender):National Institutes of Health (PMC). "A new green approach for Lavandula stoechas aroma recovery...".
- Isomer Differentiation: PubChem Compound Summary for CID 579676 (**3-Acetyl-2,4-dimethylfuran**).

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Sources

- 1. 32933-07-6 | CAS DataBase [m.chemicalbook.com]
- 2. scribd.com [scribd.com]
- 3. mdpi.com [mdpi.com]
- 4. Electrophilic Reactions of Furan_Chemicalbook [chemicalbook.com]
- 5. 3-ACETYL-2,5-DIMETHYLFURAN | 10599-70-9 [chemicalbook.com]
- 6. acgpubs.org [acgpubs.org]
- 7. Propargyl bromide - Wikipedia [en.wikipedia.org]
- 8. 3-Acetyl-2,4-dimethylfuran | 32933-07-6 [chemicalbook.com]
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